

Application Notes and Protocols: Reaction of 4-Chloro-6-isopropylpyrimidine with Amines

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Compound of Interest

Compound Name: **4-Chloro-6-isopropylpyrimidine**

Cat. No.: **B1291972**

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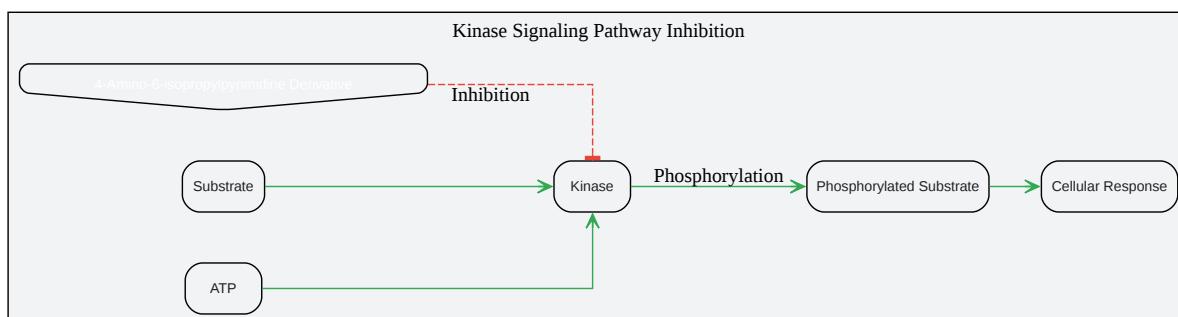
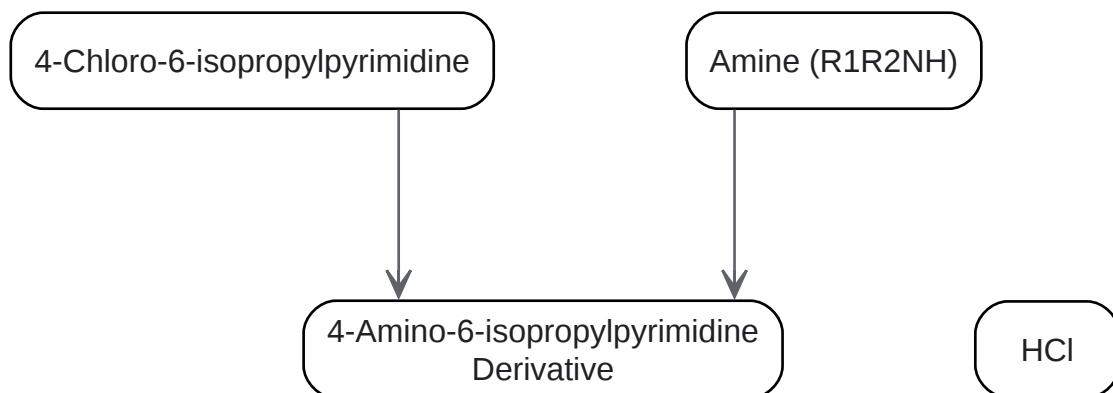
Introduction

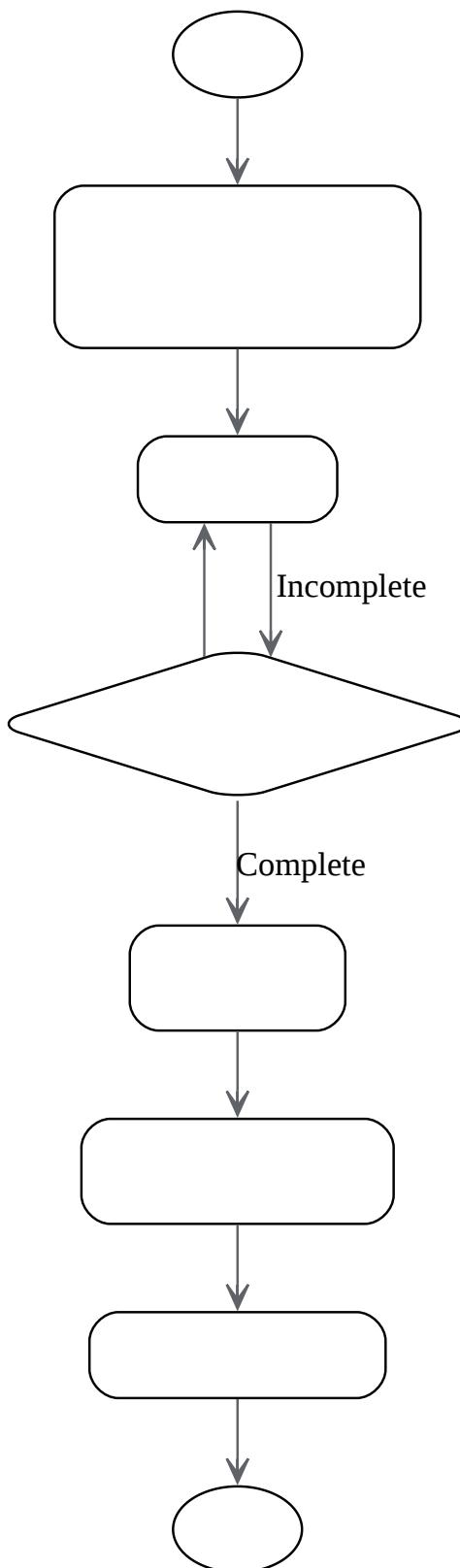
The pyrimidine scaffold is a cornerstone in medicinal chemistry, forming the core of numerous biologically active compounds, including approved therapeutics. The targeted functionalization of this heterocyclic system is crucial for the development of novel drug candidates. Among the various substituted pyrimidines, 4-amino-6-isopropylpyrimidine derivatives are of significant interest due to their potential as kinase inhibitors and other therapeutic agents.

This document provides detailed application notes and experimental protocols for the nucleophilic aromatic substitution (SNAr) reaction of **4-Chloro-6-isopropylpyrimidine** with a range of primary and secondary amines. The chlorine atom at the 4-position of the pyrimidine ring serves as a key reactive site, readily undergoing displacement by amine nucleophiles to introduce diverse functionalities. This reaction is fundamental for creating libraries of compounds for structure-activity relationship (SAR) studies in drug discovery programs.

Reaction Overview

The reaction of **4-Chloro-6-isopropylpyrimidine** with amines is a nucleophilic aromatic substitution. The electron-withdrawing nature of the pyrimidine ring facilitates the attack of the amine nucleophile at the carbon atom bearing the chlorine, leading to the formation of a new carbon-nitrogen bond. The general reaction scheme is depicted below:



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